

Discovery and history of 3-Ethoxy-2-(methylsulfonyl)acrylonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxy-2-(methylsulfonyl)acrylonitrile

Cat. No.: B1167598

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An In-Depth Technical Guide to **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**

Abstract

This technical guide provides a comprehensive overview of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**, a specialized organic compound. Due to the limited publicly available information regarding its specific discovery and synthetic history, this document presents a plausible synthetic route based on established chemical principles and data from related compounds. This guide is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, data summaries, and workflow visualizations to facilitate understanding and further investigation of this molecule and its analogs.

Introduction

3-Ethoxy-2-(methylsulfonyl)acrylonitrile, with the CAS number 104007-26-3, belongs to the class of sulfonyl acrylonitriles. This class of compounds has garnered interest in medicinal chemistry due to the biological activities of some of its members. For instance, various sulfonyl acrylonitrile analogs have been investigated for their potential as inhibitors of cancer cell adhesion and metastasis. While the specific historical discovery of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** is not well-documented in scientific literature, its structure suggests a synthetic origin rooted in the condensation of an active methylene compound with an appropriate electrophile.

Physicochemical Properties

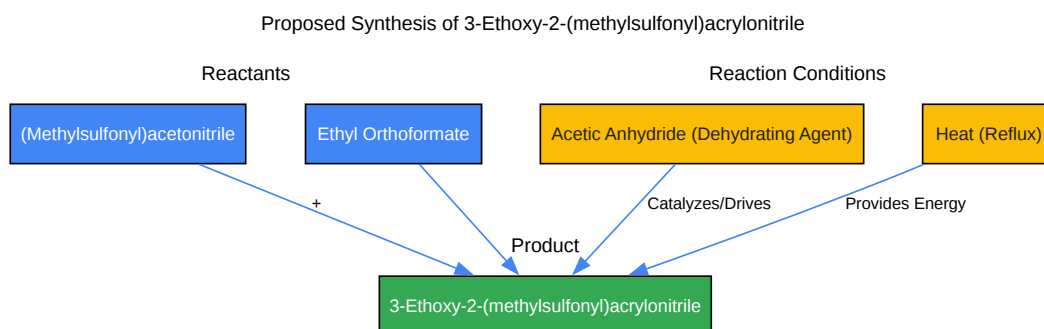
Quantitative data for the target compound and its proposed precursors are summarized below for easy reference and comparison.

Table 1: Physicochemical Data of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** and Proposed Reactants

Property	3-Ethoxy-2-(methylsulfonyl)acrylonitrile	(Methylsulfonyl)acetonitrile[1]	Ethyl Orthoformate[2][3][4]
CAS Number	104007-26-3	2274-42-2	122-51-0[3]
Molecular Formula	C ₆ H ₉ NO ₃ S	C ₃ H ₅ NO ₂ S[1]	C ₇ H ₁₆ O ₃ [4]
Molecular Weight	175.21 g/mol	119.14 g/mol [1]	148.20 g/mol [2][4]
Melting Point	Not available	81-84 °C	-76 °C[3]
Boiling Point	Not available	Not available	146 °C[3]
Density	Not available	Not available	0.891 g/mL at 25 °C[3]
Appearance	Not available	White solid	Colorless liquid[3][4]

Proposed Synthesis Pathway

The synthesis of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** can be logically approached through a Knoevenagel-type condensation reaction. This proposed method involves the reaction of (methylsulfonyl)acetonitrile, an active methylene compound, with ethyl orthoformate, which serves as a one-carbon electrophile and the source of the ethoxy group. The reaction is typically facilitated by a dehydrating agent, such as acetic anhydride, to drive the condensation to completion.



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Caption: Proposed Knoevenagel-type condensation for the synthesis of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**.

Detailed Experimental Protocol (Proposed)

This section outlines a hypothetical, yet plausible, experimental protocol for the synthesis of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**.

Objective: To synthesize **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** via the condensation of (methylsulfonyl)acetonitrile and ethyl orthoformate.

Materials:

- (Methylsulfonyl)acetonitrile (1.0 eq)
- Ethyl orthoformate (1.2 eq)
- Acetic anhydride (3.0 eq)

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Ice bath
- Büchner funnel and filter paper
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine (methylsulfonyl)acetonitrile and ethyl orthoformate.
- **Addition of Dehydrating Agent:** Slowly add acetic anhydride to the reaction mixture while stirring.
- **Reaction Execution:** Heat the mixture to reflux and maintain for a period of 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath to induce precipitation of the product.
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel and wash with cold ethanol to remove any unreacted starting materials and impurities.
- **Purification:** Further purify the crude product by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the final, pure **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**.
- **Characterization:** The structure and purity of the final compound should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

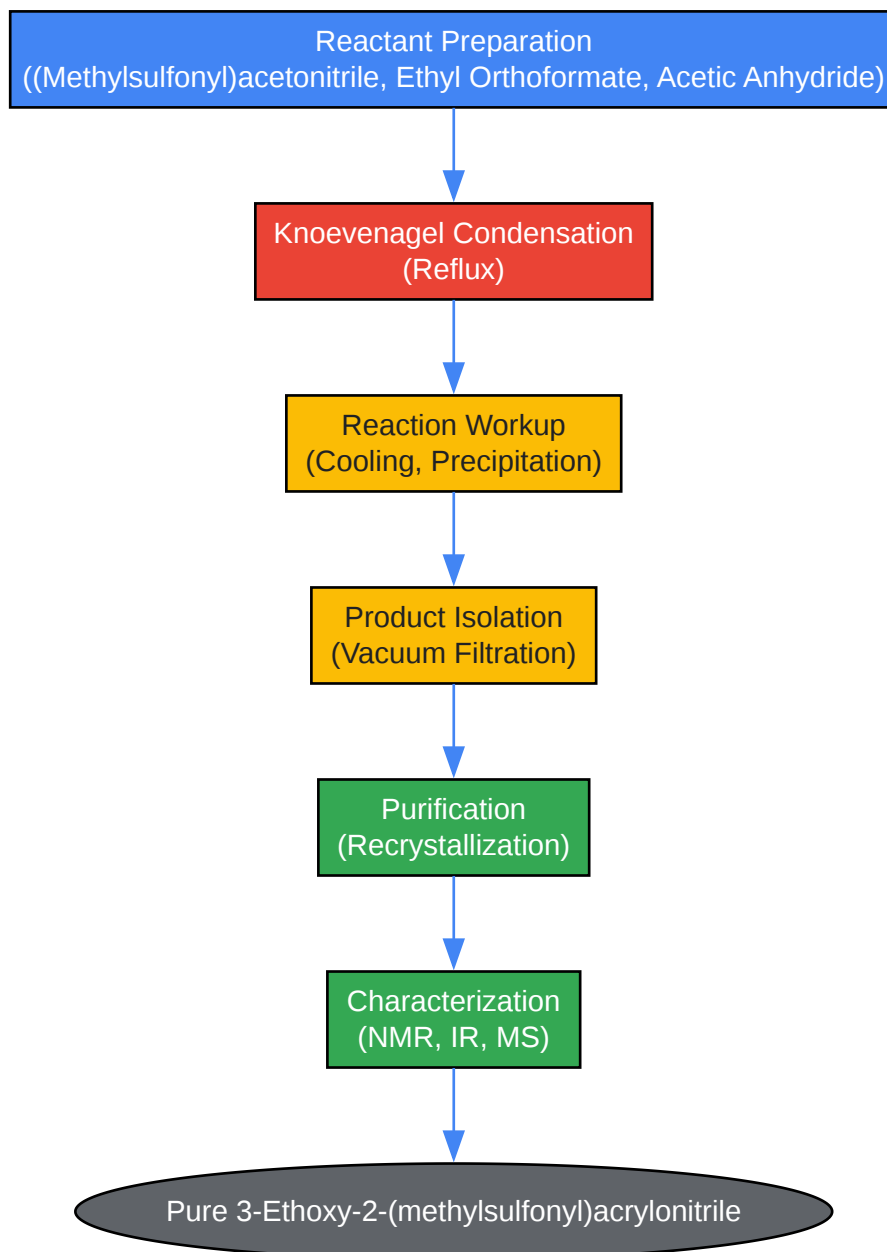
Safety Considerations

- Acrylonitrile and its derivatives are potentially toxic and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. All manipulations should be performed in a well-ventilated fume hood.
- Acetic anhydride is corrosive and a lachrymator. Handle with care and avoid inhalation of vapors.
- Ethyl orthoformate is flammable. Keep away from open flames and other ignition sources.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow from the initial reactants to the final, characterized product.

Experimental Workflow for Synthesis and Characterization

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Caption: A step-by-step workflow diagram for the proposed synthesis and analysis of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile**.

Conclusion

While the historical context of the discovery of **3-Ethoxy-2-(methylsulfonyl)acrylonitrile** remains elusive, its synthesis is achievable through established organic chemistry reactions. This guide provides a robust, albeit proposed, framework for its preparation and characterization. The information presented here should serve as a valuable resource for researchers interested in exploring the synthesis and potential applications of this and related sulfonyl acrylonitrile compounds. Further research into the biological activity of this specific molecule may reveal its potential in various therapeutic areas, aligning with the broader interest in this class of compounds.

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- To cite this document: BenchChem. [Discovery and history of 3-Ethoxy-2-(methylsulfonyl)acrylonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167598#discovery-and-history-of-3-ethoxy-2-methylsulfonyl-acrylonitrile]

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